

Personal protective equipment for handling Orcinol

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Compound of Interest

Compound Name: Orcinol

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Essential Safety and Handling Guide for Orcinol

This guide provides immediate and essential safety protocols for laboratory personnel, including researchers, scientists, and drug development professionals, who handle **Orcinol**. It offers procedural, step-by-step guidance for safe operations and disposal, ensuring user safety and regulatory compliance.

Hazard Summary

Orcinol is a hazardous substance that requires careful handling.^[1] It is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.^{[2][3][4][5]}

Hazard Classification	Category	Description
Acute Toxicity, Oral	Category 4	Harmful if swallowed. ^{[2][3][5]}
Skin Corrosion/Irritation	Category 2	Causes skin irritation. ^{[2][3][4][5]}
Serious Eye Damage/Irritation	Category 2A / 2	Causes serious eye irritation. ^{[2][3][4][5]}
Specific Target Organ Toxicity (Single Exposure)	Category 3	May cause respiratory irritation. ^{[3][4][5]}

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **Orcinol** to prevent exposure.^[6] Always inspect PPE before use and ensure it is in good condition.^[7]

Area	Required PPE	Specifications
Eyes/Face	Chemical Splash Goggles	Must be worn at all times to protect against splashes. ^{[1][8]} Safety glasses with side-shields are a minimum requirement. ^{[1][6][7]}
Skin/Body	Chemical-Resistant Lab Coat or Coveralls	A complete suit protecting against chemicals is recommended. ^[4] Clothing should cover as much skin as possible. ^{[9][10]}
Hands	Chemical-Resistant Gloves	Handle with gloves (e.g., nitrile). ^{[4][8]} Inspect gloves prior to use and use proper removal techniques to avoid skin contact. ^[7]
Respiratory	NIOSH-Approved Respirator	Use when ventilation is inadequate or when dust may be generated. ^{[4][11]} A dust respirator or a particle respirator (P95 or P1) is recommended for nuisance exposures. ^{[4][11]}

Operational and Disposal Plans

Safe Handling Protocol

Adherence to a strict handling protocol is crucial for minimizing risks.

- Engineering Controls: Always handle **Orcinol** in a well-ventilated area, preferably within a laboratory chemical hood to prevent the formation and inhalation of dust.[\[4\]](#)[\[6\]](#)
- Personal Hygiene: Wash hands thoroughly with soap and water after handling.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[7\]](#) Do not eat, drink, or smoke in the work area.[\[2\]](#)[\[5\]](#)[\[6\]](#)
- Process: Avoid generating dust.[\[1\]](#)[\[4\]](#)[\[7\]](#) Use appropriate tools for handling the solid material.
- Storage: Store **Orcinol** in a cool, dry, dark, and well-ventilated place.[\[2\]](#)[\[4\]](#)[\[5\]](#)[\[11\]](#) Keep the container tightly closed and away from incompatible materials such as strong oxidizing agents, acid chlorides, and acid anhydrides.[\[2\]](#)[\[3\]](#)[\[5\]](#) **Orcinol** is light and air-sensitive.[\[2\]](#)[\[3\]](#)[\[4\]](#)

Emergency Procedures: First Aid

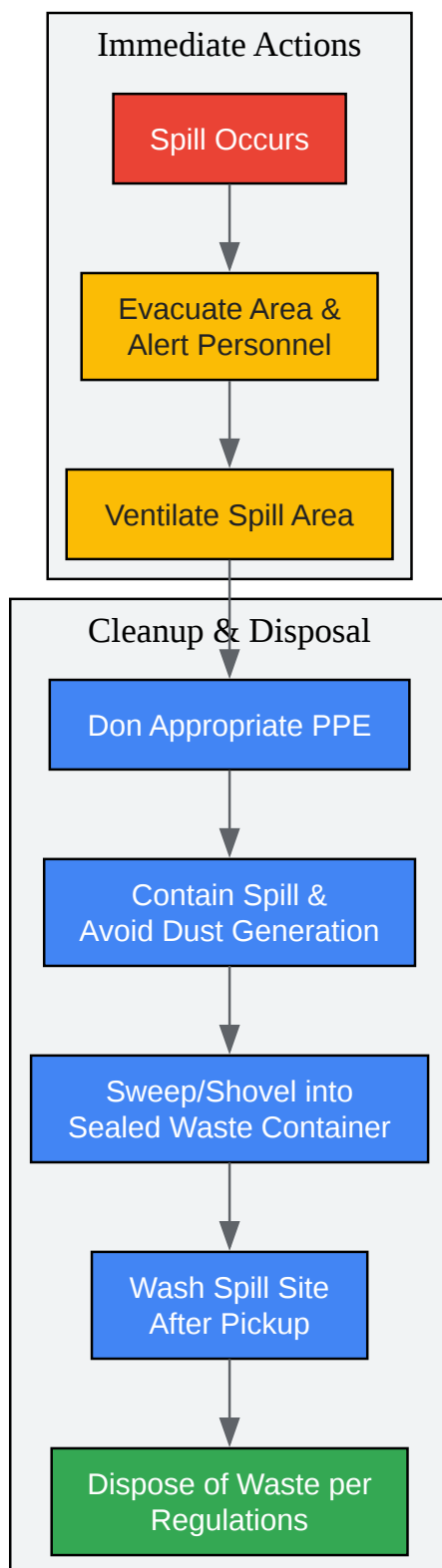
In case of exposure, immediate action is necessary.

Exposure Route	First Aid Measures
Inhalation	Remove the victim to fresh air and keep them at rest in a comfortable breathing position. [2] [3] [5] If not breathing, give artificial respiration. [3] [7] Seek medical attention. [3] [4] [7]
Skin Contact	Immediately remove all contaminated clothing. [1] Wash the affected skin with plenty of soap and water. [2] [3] [5] [7] If skin irritation occurs, get medical advice. [2] [5]
Eye Contact	Rinse cautiously and thoroughly with water for at least 15 minutes, also under the eyelids. [2] [3] [4] [7] Remove contact lenses if present and easy to do so. [2] [5] If eye irritation persists, seek immediate medical attention. [2] [5]
Ingestion	Rinse mouth with water. [2] [5] [7] Do NOT induce vomiting. [8] Call a POISON CENTER or physician if you feel unwell. [2] [5]

Spill Response Protocol

In the event of a spill, follow these steps to ensure safety and proper cleanup.

- Evacuate: Alert personnel in the area and evacuate non-essential staff.[\[1\]](#)
- Ventilate: Ensure the area is well-ventilated.[\[2\]](#)[\[5\]](#)
- Contain: Prevent the spill from spreading or entering drains.[\[4\]](#)[\[7\]](#)
- Clean-up: For dry spills, carefully sweep or shovel the material, avoiding dust generation.[\[1\]](#)
[\[2\]](#)[\[4\]](#) Place the spilled material into a suitable, sealed, and labeled container for disposal.[\[1\]](#)
[\[2\]](#)[\[5\]](#)
- Decontaminate: Wash the spill site with water after the material has been collected.[\[2\]](#)[\[5\]](#)
- Dispose: Dispose of the waste container according to all local, state, and federal regulations.
[\[1\]](#)[\[3\]](#)



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Caption: Workflow for handling an **Orcinol** spill.

Disposal Plan

All waste must be handled in accordance with local, state, and federal regulations.[1]

- **Waste Collection:** Collect **Orcinol** waste and contaminated materials (e.g., gloves, paper towels) in a suitable, closed, and clearly labeled container.[4]
- **Container Management:** Ensure waste containers are made of a compatible material and are kept tightly closed except when adding waste.[12] Do not overfill containers.[12]
- **Disposal Route:** Dispose of contents/container to an approved waste disposal plant.[3] This may involve incineration in a licensed facility after mixing with a suitable combustible material.[6]
- **Empty Containers:** Puncture and decontaminate empty containers to prevent re-use before disposal.[1][6]

Physicochemical Data

Property	Value
Appearance	White to beige crystals or powder; turns red on contact with air.[2][3]
Molecular Formula	C ₇ H ₈ O ₂ [3]
Melting Point	105 - 110 °C / 221 - 230 °F[3]
Boiling Point	290 °C[2]
Specific Gravity	1.290[3]
Solubility	Soluble in water, alcohol, and ether.[2]
Oral LD50 (Rat)	844 mg/kg[2]

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